

# An In-depth Technical Guide to the Safe Handling of Phenacetin-d5

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## Compound of Interest

Compound Name: Phenacetin-d5

Cat. No.: B1146535

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This guide provides comprehensive safety and handling protocols for **Phenacetin-d5**, a deuterated analog of Phenacetin. Given that the primary hazards associated with **Phenacetin-d5** are chemical rather than radiological, the safety and handling guidelines are analogous to those for its unlabeled counterpart, Phenacetin. This document synthesizes critical information from safety data sheets, toxicological studies, and general laboratory safety practices to ensure the safe use of this compound in a research setting.

## Compound Identification and Properties

**Phenacetin-d5** is the deuterium-labeled version of Phenacetin, a non-opioid analgesic and antipyretic agent. It is often used as an internal standard in clinical mass spectrometry and as a probe for cytochrome P450 enzymes, particularly CYP1A2.<sup>[1]</sup> The deuteration is intended to affect the pharmacokinetic and metabolic profiles of the drug for research purposes.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Phenacetin-d5**

Property	Value	Reference
Chemical Name	N-[4-(1,1,2,2,2-pentadeuterioethoxy)phenyl]acetamide	[2]
CAS Number	69323-74-6	[1]
Unlabeled CAS	62-44-2	[1]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> D <sub>5</sub> NO <sub>2</sub>	[1]
Molecular Weight	184.25 g/mol	[1]
Appearance	White to off-white solid/crystalline powder	[1][3]
Odor	Odorless	[3][4]
Melting Point	133 - 138 °C	[3][5]
Solubility	Soluble in DMSO (≥ 100 mg/mL)	[1]
Vapor Pressure	< 1 mmHg @ 25 °C	[5]

## Hazard Identification and Toxicology

Phenacetin is classified as a hazardous substance and is reasonably anticipated to be a human carcinogen.[6][7][8] The primary health risks associated with Phenacetin exposure include carcinogenicity, sensitization, and potential damage to the kidneys, liver, and blood.[4][7][9]

Table 2: Toxicological Data for Phenacetin (Unlabeled)

Metric	Value	Species	Route	Reference
LD50	3600 mg/kg	Rat	Oral	[4]
LD50	1650 mg/kg	Rat	Oral	[7]
LD50	634 mg/kg	Rat	Intraperitoneal	[4]
LD50	866 mg/kg	Mouse	Oral	[7]
LD50	1625 mg/kg	Mouse	Subcutaneous	[4]

#### Chronic Health Effects:

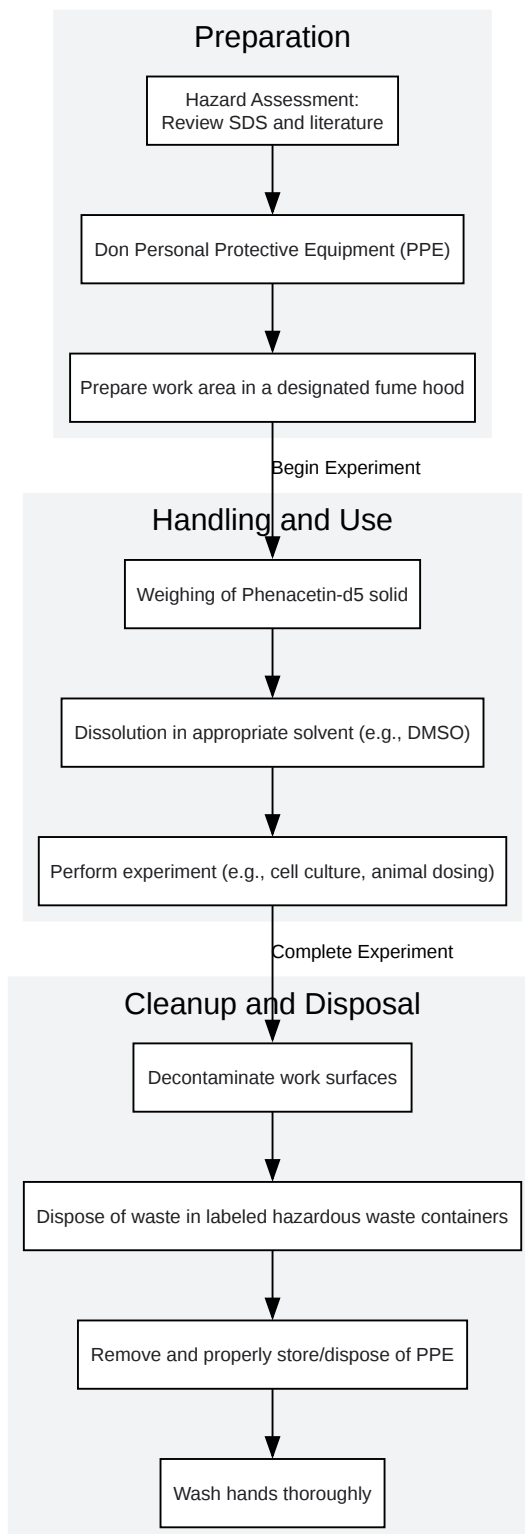
- **Carcinogenicity:** Sufficient evidence suggests that Phenacetin is carcinogenic to humans, particularly causing cancers of the renal pelvis and ureter.[4][8] It is classified as a Group 1 carcinogen by IARC.[6][8]
- **Nephrotoxicity:** Chronic ingestion of Phenacetin can lead to interstitial nephritis and papillary necrosis (kidney tissue destruction).[4]
- **Hematological Effects:** Phenacetin and its metabolites can cause methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced, leading to cyanosis (bluish discoloration of the skin).[4][9] It can also lead to hemolytic anemia.[4]
- **Hepatotoxicity:** Liver damage, including hepatitis and jaundice, has been reported.[4]

## Experimental Protocols and Metabolism

### General Experimental Workflow

The following diagram outlines a standard workflow for handling **Phenacetin-d5** in a laboratory setting, emphasizing safety at each step.

## Standard Laboratory Workflow for Phenacetin-d5 Handling

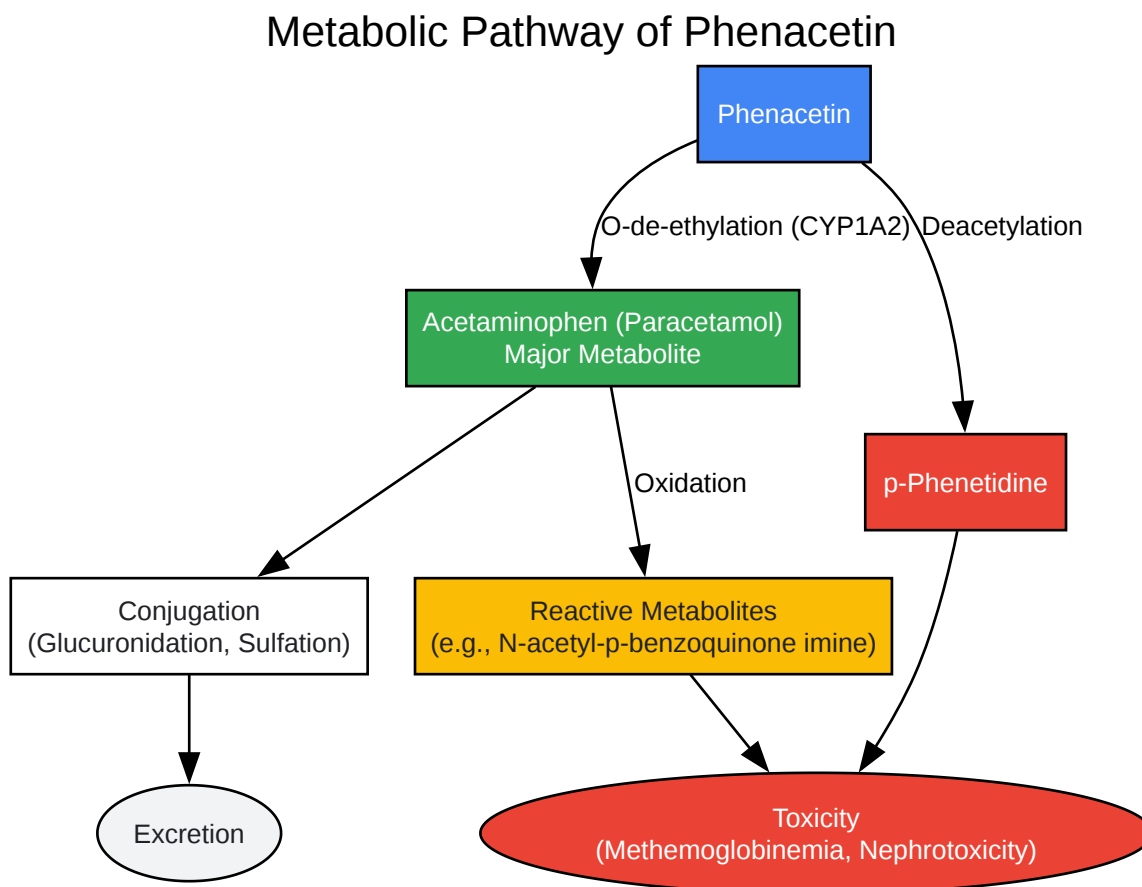


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Caption: A typical workflow for handling **Phenacetin-d5**, from preparation to disposal.

## Metabolism of Phenacetin-d5

Phenacetin is primarily metabolized in the liver.[4] A major metabolic pathway is the de-ethylation to form acetaminophen (paracetamol).[10] A smaller amount is deacetylated to p-phenetidine, which is thought to be responsible for the methemoglobinemia.[4] The deuteration in **Phenacetin-d5** is in the ethyl group, which can influence the rate of metabolism.[11]



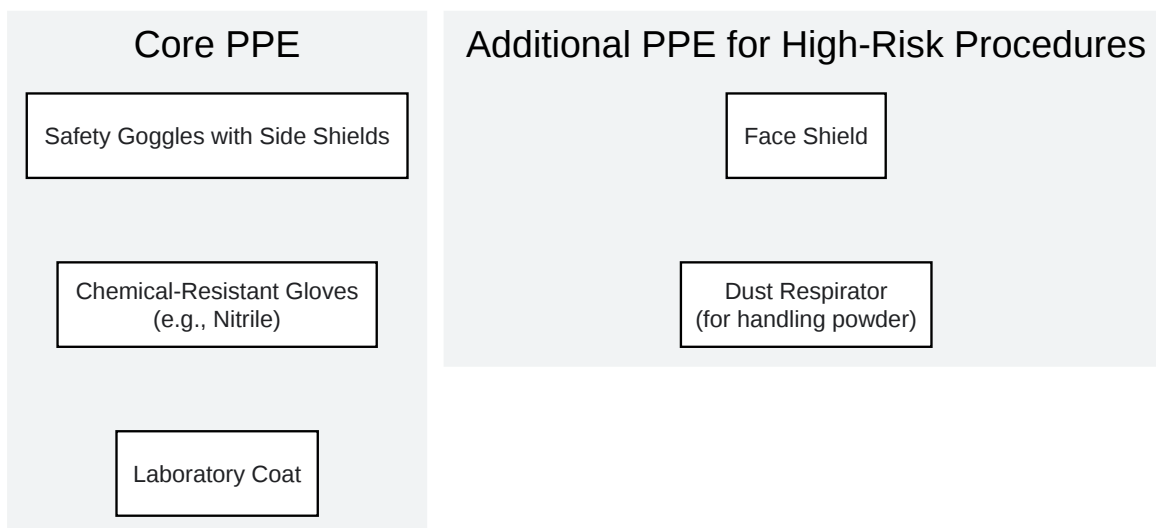
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Caption: Simplified metabolic pathway of Phenacetin leading to various metabolites.

## Safe Handling and Storage Personal Protective Equipment (PPE)

Given the carcinogenic and sensitizing nature of Phenacetin, strict adherence to PPE protocols is mandatory.[4][5]

## Required Personal Protective Equipment (PPE)



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Caption: Essential PPE for the safe handling of **Phenacetin-d5**.

## Handling Procedures

- Engineering Controls: All work with **Phenacetin-d5**, especially with the solid form, should be conducted in a certified chemical fume hood to minimize inhalation exposure.[12]
- Avoid Contact: Avoid all personal contact, including inhalation and skin contact.[4] Do not eat, drink, or smoke in areas where the compound is handled.[3][4]
- Hygiene: Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[4] Contaminated clothing should be laundered separately before reuse.[4]

## Storage

Proper storage is crucial to maintain the integrity of **Phenacetin-d5** and to prevent accidental exposure.

Table 3: Storage Conditions for **Phenacetin-d5**

Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[1]
Powder	4°C	2 years	[1]
In Solvent	-80°C	6 months	[1]
In Solvent	-20°C	1 month	[1]

#### General Storage Guidelines:

- Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[4]
- Store locked up, accessible only to authorized personnel.[3][5][6]
- Store away from incompatible materials such as strong acids, bases, and oxidizing agents.  
[3][4]

## Emergency Procedures

### First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3][5]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention.[3][5]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[3][5]
- Ingestion: Clean mouth with water and drink plenty of water. Do NOT induce vomiting. Seek immediate medical attention.[3][5]

### Spills and Leaks

- Minor Spills (Solid): Carefully sweep up the material, avoiding dust generation, and place it in a labeled container for disposal.[6]

- Minor Spills (Solution): Absorb with an inert material (e.g., sand, vermiculite) and place in a labeled container for disposal.[4]
- Major Spills: Evacuate the area. Prevent the material from entering drains. Wear appropriate PPE, including respiratory protection, and contain the spill. Contact emergency services.[4]
- Cleanup: After cleanup, decontaminate the area and all protective clothing and equipment before storing and reusing.[4]

## Waste Disposal

Dispose of **Phenacetin-d5** and any contaminated materials as hazardous waste in accordance with all local, state, and federal regulations.[3][5] Do not dispose of it down the drain or in regular trash.[6] Waste should be collected in clearly labeled, sealed containers. For specific institutional procedures, consult your Environmental Health and Safety (EHS) department.

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